

Personal protective equipment for handling Nanaomycin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Nanaomycin C**

Cat. No.: **B1662403**

[Get Quote](#)

Essential Safety and Handling Guide for Nanaomycin C

For researchers, scientists, and professionals in drug development, ensuring safe handling of potent compounds like **Nanaomycin C** is paramount. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Physical and Chemical Properties

A clear understanding of a compound's properties is the foundation of safe handling.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₅ NO ₅	[1]
Molecular Weight	301.29 g/mol	[1]
CAS Number	58286-55-8	[1]
Appearance	Data not available	
Solubility	Data not available	[2]
Decomposition Temperature	Data not available	[2]

Hazard Identification and Toxicology

Nanaomycin C is a compound that requires careful handling due to its potential health risks.

Hazard	Description	Source
Acute Oral Toxicity	Harmful if swallowed.	[3]
Carcinogenicity	Suspected of causing cancer.	[3]
Skin Corrosion/Irritation	No data available.	[3]
Serious Eye Damage/Irritation	No data available.	[3]
Germ Cell Mutagenicity	No data available.	[3]
Reproductive Toxicity	No data available.	[3]

Hazard Statement: H302 (Harmful if swallowed), H351 (Suspected of causing cancer).[\[3\]](#)

Signal Word: Warning.[\[3\]](#)

Personal Protective Equipment (PPE)

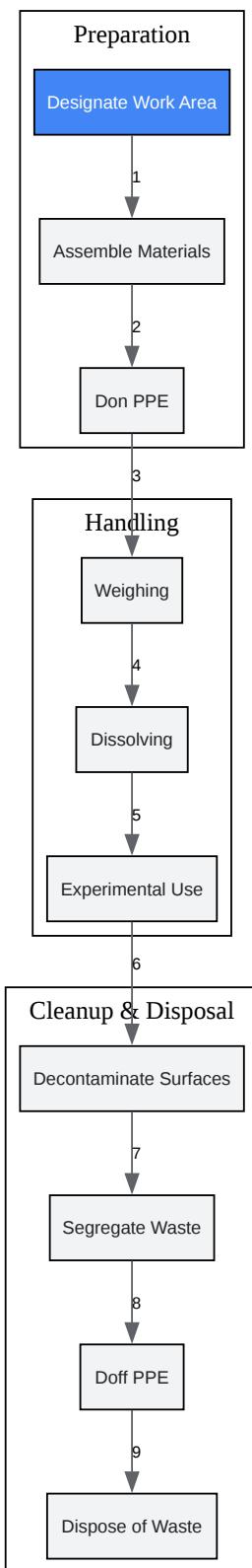
A multi-layered approach to PPE is crucial when handling **Nanaomycin C** to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves (ASTM D6978).	Prevents skin contact and absorption. Regular glove changes are recommended.
Eye Protection	Tightly fitting safety goggles with side-shields.	Protects eyes from dust, aerosols, and splashes.
Face Protection	Face shield worn in combination with goggles.	Provides a full barrier against splashes to the face. [2] [4]
Body Protection	Impermeable, disposable gown with long sleeves and closed cuffs.	Prevents contamination of personal clothing and skin.
Respiratory Protection	NIOSH-certified N95 or higher respirator.	Necessary when there is a risk of generating airborne powder or aerosols. [2]
Foot Protection	Disposable shoe covers.	Prevents the spread of contamination outside the work area.

Procedural Guidance for Handling Nanaomycin C

Adherence to a strict, step-by-step protocol is essential for minimizing risk during the handling of **Nanaomycin C**.

Experimental Workflow for Handling **Nanaomycin C**



[Click to download full resolution via product page](#)

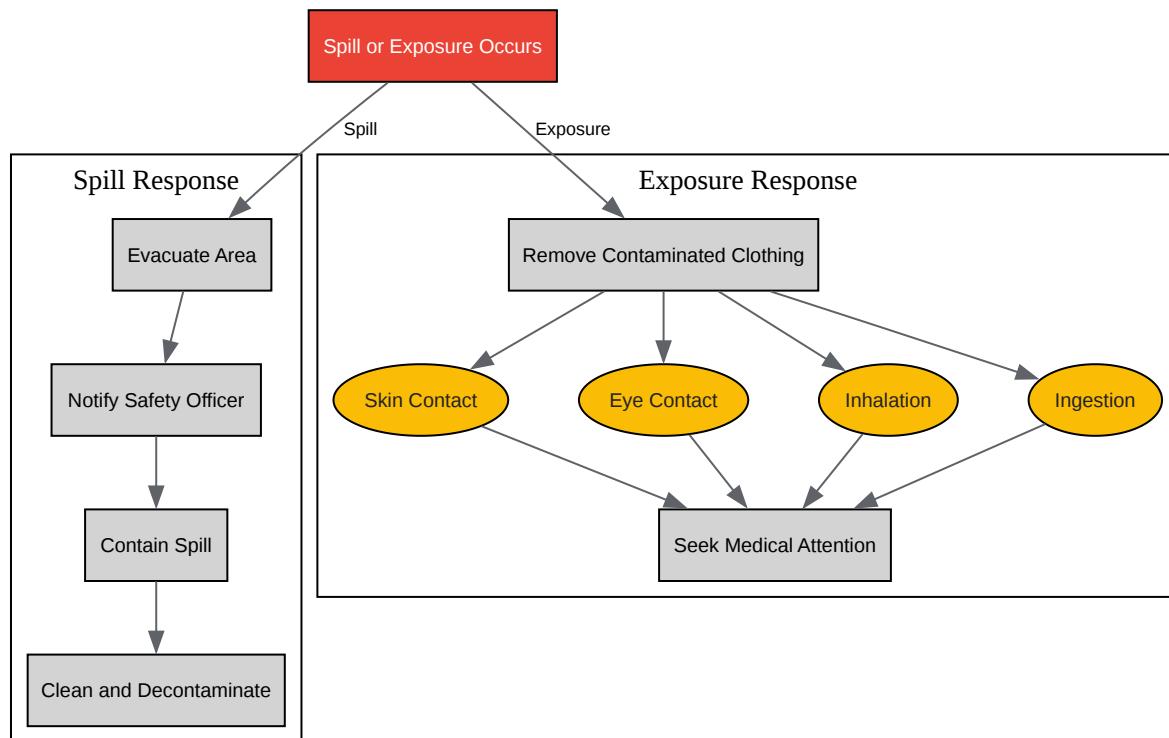
Caption: A step-by-step workflow for the safe handling of **Nanaomycin C**.

- Designate a Controlled Area: All work with **Nanaomycin C** should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to contain any potential spills or aerosols.
- Assemble All Materials: Before starting, gather all necessary equipment and reagents, including the compound, solvents, and waste containers.
- Don Appropriate PPE: Put on all required personal protective equipment as outlined in the table above. Ensure gloves are inspected for any defects before use.[\[1\]](#)
- Weighing: If working with the solid form, handle it in a well-ventilated place and avoid the formation of dust and aerosols.[\[1\]](#) Use non-sparking tools.[\[1\]](#)
- Dissolving: When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Experimental Use: During the experiment, handle all materials containing **Nanaomycin C** with care to avoid spills and contamination.
- Decontamination: After the procedure, decontaminate all work surfaces and equipment.
- Waste Segregation: All disposable materials that have come into contact with **Nanaomycin C**, including gloves, gowns, and pipette tips, should be treated as hazardous waste.
- Doffing PPE: Remove PPE in a manner that avoids self-contamination, starting with the most contaminated items first.
- Waste Disposal: Dispose of all hazardous waste in clearly labeled, sealed containers.[\[1\]](#) The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not discharge to sewer systems.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Response Protocol



[Click to download full resolution via product page](#)

Caption: Immediate actions to take in case of a spill or personal exposure.

- Spill:
 - Evacuate the immediate area and alert others.
 - Remove all sources of ignition.[\[1\]](#)
 - Wear appropriate PPE, including respiratory protection, before re-entering the area.
 - Contain the spill using absorbent materials.
 - Collect the spilled material and place it in a sealed container for disposal.[\[1\]](#)

- Clean the spill area thoroughly.
- First Aid Measures:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[[1](#)]
 - Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[[1](#)]
 - Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[[1](#)]
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[[1](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nanaomycin | C16H14O6 | CID 40586 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/40586)]
- 2. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. Nanaomycin A | C16H14O6 | CID 442757 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/442757)]
- 4. Current occupational exposure limits for Ontario workplaces under Regulation 833 | [ontario.ca](https://www.ontario.ca) [[ontario.ca](https://www.ontario.ca)]
- To cite this document: BenchChem. [Personal protective equipment for handling Nanaomycin C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662403#personal-protective-equipment-for-handling-nanaomycin-c>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com